

Application Notes and Protocols for MDM2-p53-IN-18 in Cell Culture

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Compound of Interest

Compound Name: MDM2-p53-IN-18

Cat. No.: B15137114

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Audience: Researchers, scientists, and drug development professionals.

Introduction

The p53 tumor suppressor protein, often termed the "guardian of the genome," plays a pivotal role in preventing cancer formation by inducing cell cycle arrest, apoptosis, or senescence in response to cellular stress.[1][2][3] Murine double minute 2 (MDM2) is a primary negative regulator of p53.[1][4] As an E3 ubiquitin ligase, MDM2 targets p53 for proteasomal degradation, thereby controlling its cellular levels and activity. In many cancers with wild-type p53, MDM2 is overexpressed, leading to the suppression of p53's tumor-suppressive functions and promoting cancer cell survival.

The development of small molecule inhibitors that disrupt the MDM2-p53 protein-protein interaction is a promising therapeutic strategy to reactivate p53 in these cancers. **MDM2-p53-IN-18** is an investigational small molecule designed to inhibit this interaction, leading to p53 stabilization and the subsequent induction of p53-mediated downstream pathways, culminating in cell cycle arrest and apoptosis in cancer cells with wild-type p53. These application notes provide detailed protocols for the in vitro characterization of **MDM2-p53-IN-18** in cell culture.

Data Presentation

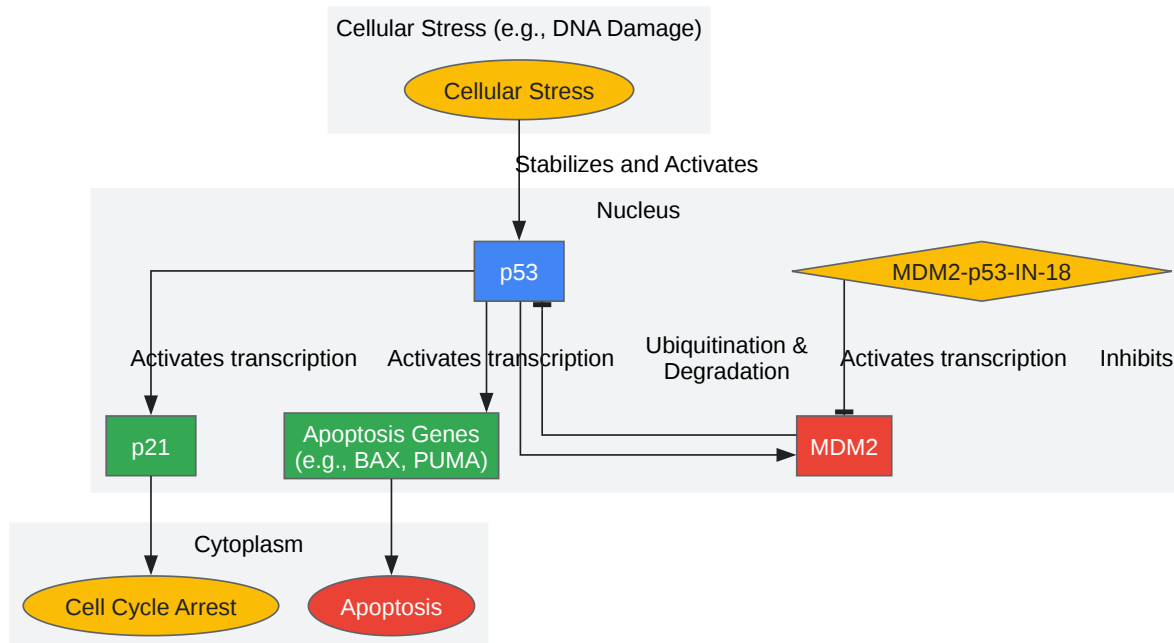
Table 1: In Vitro Efficacy of MDM2 Inhibitors

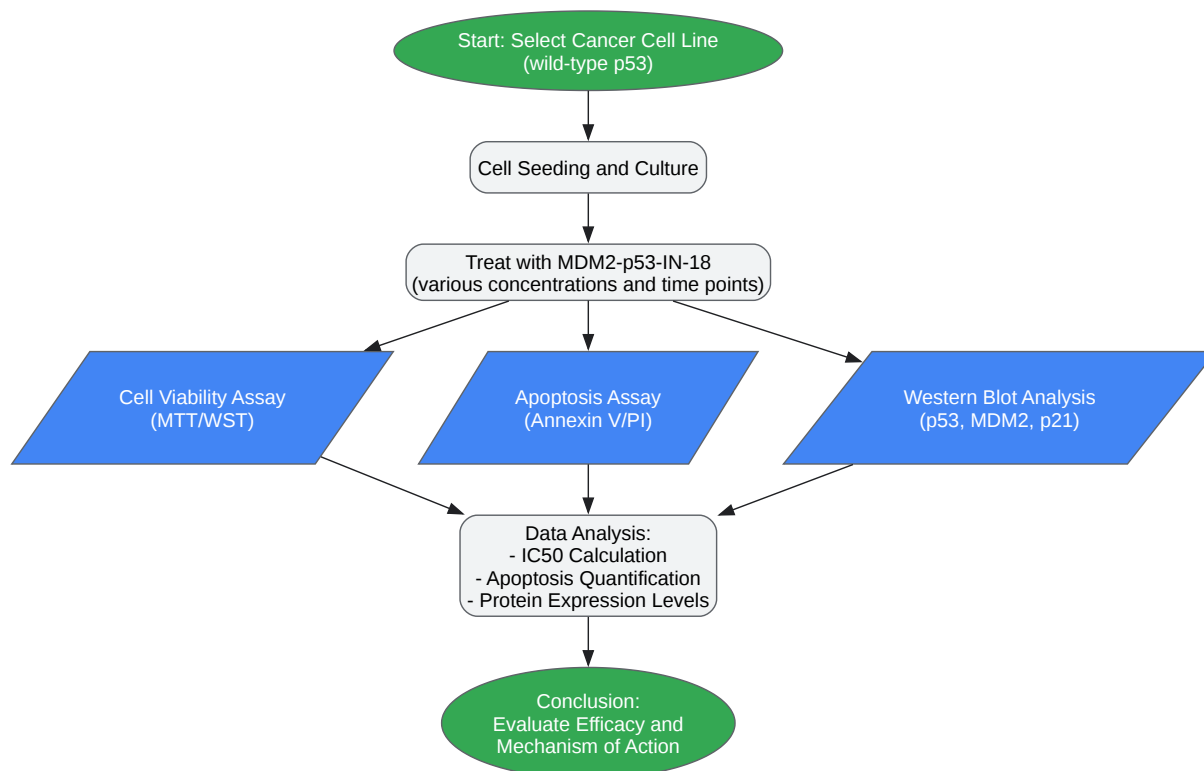
Compound	Target	IC50 (nM)	Cell Line(s)	Reference
Idasanutlin	MDM2	6	Various	
Milademetan	MDM2	5.57	Various	
Nutlin-3a	MDM2	88	Various	
Compound 5	MDM2	1.5 (Ki)	SJSA-1	
Compound 7	MDM2	2.0 (Ki)	SJSA-1	

Table 2: Cellular Activity of MDM2 Inhibitors in TNBC Cell Lines

Compound	Cell Line	IC50 (μM)	Reference
Idasanutlin	MDA-MB-231	2.00 ± 0.63	
MDA-MB-436		4.64 ± 0.18	
MDA-MB-468		2.43 ± 0.24	
Milademetan	MDA-MB-231	7.62 ± 0.51	
MDA-MB-436		5.30 ± 0.45	
MDA-MB-468		4.95 ± 0.33	

Signaling Pathway





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References

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- [2. What are MDM2-p53 interaction inhibitor and how do they work? \[synapse.patsnap.com\]](#)
- [3. m.youtube.com \[m.youtube.com\]](#)
- [4. benchchem.com \[benchchem.com\]](#)
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